

LC-MS/MS method development using Etravirine-13C3

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Compound of Interest

Compound Name: Etravirine-13C3

CAS No.: 1189671-48-4

Cat. No.: B563864

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Application Note: High-Sensitivity Quantitation of Etravirine in Human Plasma by LC-MS/MS Using Stable Isotope Dilution (**Etravirine-13C3**)

Abstract

This application note details a robust, high-throughput LC-MS/MS method for the quantification of Etravirine (TMC125) in biological matrices. Etravirine, a second-generation Non-Nucleoside Reverse Transcriptase Inhibitor (NNRTI), presents specific bioanalytical challenges due to its high lipophilicity ($\log P > 5$), poor water solubility, and extensive protein binding (>99%).^[1] This protocol utilizes **Etravirine-13C3** as a stable isotope-labeled internal standard (SIL-IS) to effectively compensate for matrix effects and recovery variances. The method described herein is designed to meet FDA and ICH M10 bioanalytical method validation guidelines.

Introduction & Physicochemical Context

Etravirine is a diarylpyrimidine (DAPY) derivative.^[2] Its molecular flexibility allows it to bind to reverse transcriptase even in the presence of mutations that render first-generation NNRTIs ineffective. However, this same chemical structure dictates the analytical strategy.

- Lipophilicity (The "Sticky" Problem): With a logP > 5, Etravirine adheres avidly to plasticware and HPLC tubing. Carryover is a primary failure mode in method development.
- Basicity: The presence of the aminopyrimidine moiety (pKa ~3.75) makes Positive Electropray Ionization (ESI+) the preferred detection mode.
- The Role of **Etravirine-13C3**: Unlike structural analogs (e.g., itraconazole), **Etravirine-13C3** shares the exact retention time and physicochemical properties of the analyte but is mass-resolved. This allows it to experience the exact same ion suppression/enhancement events as the analyte, providing "real-time" correction during ionization.

Materials and Reagents

- Analyte: Etravirine Reference Standard (>99% purity).
- Internal Standard: **Etravirine-13C3** (Isotopic purity >99%).
- Solvents: LC-MS Grade Methanol (MeOH), Acetonitrile (ACN), Water, Formic Acid (FA), and Ammonium Acetate.
- Extraction Solvent: Methyl tert-butyl ether (MTBE) or Ethyl Acetate (EtOAc). Note: MTBE is preferred for cleaner supernatants and easier phase separation.

LC-MS/MS Method Development

Mass Spectrometry Optimization

The instrument is operated in Multiple Reaction Monitoring (MRM) mode.^[3]

- Source: Turbo Ion Spray (ESI).
- Polarity: Positive (+).

Table 1: Optimized MRM Transitions

Compound	Precursor Ion ()	Product Ion ()	Role	Collision Energy (eV)
Etravirine	436.1	163.1	Quantifier	35
Etravirine	436.1	279.1	Qualifier	28
Etravirine-13C3	439.1	166.1*	Internal Standard	35

*> Critical Scientific Note on IS Tuning: The transition for **Etravirine-13C3** depends on the specific position of the

labels. If the labels are located on the fragment ion (the cyanophenyl moiety), the product ion will shift to 166.1. If the labels are on the neutral loss fragment, the product ion will remain 163.1. Always perform a product ion scan on your specific lot of IS.<

Chromatographic Conditions

A C18 column is essential.[4] However, due to the drug's hydrophobicity, a high-strength organic wash is required to prevent ghost peaks in subsequent runs.

Table 2: LC Parameters

Parameter	Setting
Column	Phenomenex Kinetex C18 (50 x 2.1 mm, 2.6 μm) or Waters XBridge C18
Mobile Phase A	2mM Ammonium Acetate in Water + 0.1% Formic Acid
Mobile Phase B	0.1% Formic Acid in Acetonitrile:Methanol (50:50)
Flow Rate	0.4 mL/min
Needle Wash	Crucial: 50:50 Acetonitrile:Isopropanol (IPA) + 0.1% Formic Acid

Gradient Profile:

- 0.0 - 0.5 min: 30% B (Loading)
- 0.5 - 2.5 min: Ramp to 95% B (Elution)
- 2.5 - 3.5 min: Hold at 95% B (Wash)
- 3.5 - 3.6 min: Drop to 30% B
- 3.6 - 5.0 min: Re-equilibrate

Sample Preparation Protocol

Given Etravirine's high protein binding (>99%), Liquid-Liquid Extraction (LLE) is superior to Protein Precipitation (PPT) for sensitivity and column longevity.

Protocol Workflow (LLE)

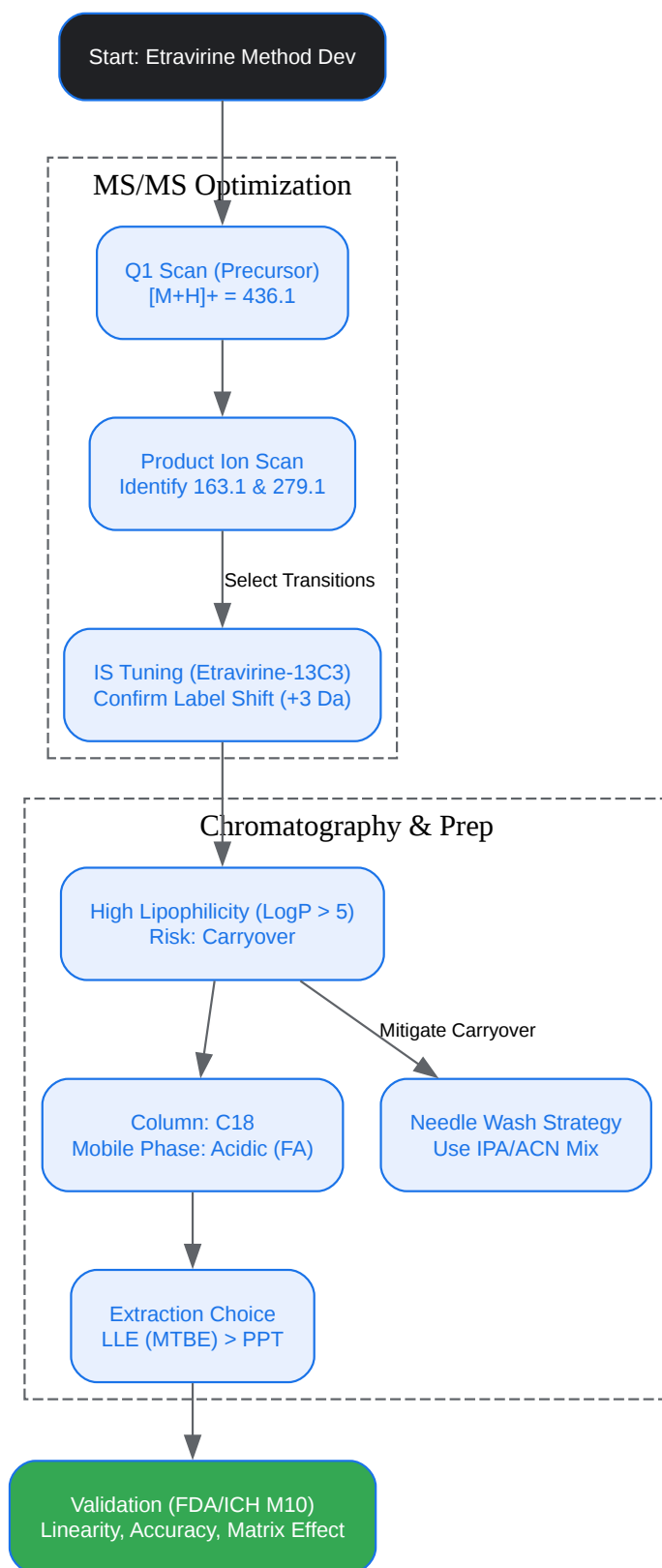
- Aliquot: Transfer 50 μ L of plasma into a 1.5 mL polypropylene tube.
- IS Addition: Add 20 μ L of **Etravirine-13C3** working solution (e.g., 500 ng/mL in 50% MeOH). Vortex gently.
- Buffer (Optional): Add 50 μ L of 0.1M Ammonium Acetate (pH 9.0). Rationale: Keeping the solution basic prevents protonation of the analyte before extraction, improving partitioning into the organic phase.
- Extraction: Add 1.0 mL of MTBE.
- Agitation: Vortex vigorously for 5 minutes or shake on a plate shaker for 10 minutes.
- Phase Separation: Centrifuge at 14,000 rpm for 5 minutes at 4°C.
- Transfer: Flash freeze the aqueous layer (dry ice/methanol bath) and decant the organic supernatant into a clean glass tube.
- Dry Down: Evaporate to dryness under a stream of Nitrogen at 40°C.

- Reconstitution: Reconstitute in 100 μ L of Mobile Phase (50:50 A:B). Vortex well.
- Injection: Inject 5-10 μ L.

Visual Workflows

Figure 1: Method Development Logic

This diagram illustrates the decision-making process for optimizing the Etravirine method.



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Caption: Logical workflow for Etravirine LC-MS/MS method development, highlighting critical decision points regarding lipophilicity and IS tuning.

Figure 2: Sample Preparation (LLE) Workflow



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Caption: Step-by-step Liquid-Liquid Extraction (LLE) protocol optimized for high recovery of lipophilic Etravirine.

Method Validation & Quality Control

To ensure the method is "field-proven," it must be validated against ICH M10 or FDA Bioanalytical Method Validation (2018) guidelines.

- Linearity: Expected range 10 ng/mL to 5000 ng/mL ().
- Matrix Effect: Compare the response of post-extraction spiked samples (analyte + IS) against neat solution standards. The **Etravirine-13C3** IS normalization factor should bring the relative matrix effect (CV) to <15%.
- Carryover Check: Inject a blank sample immediately after the Upper Limit of Quantification (ULOQ). The area in the blank must be <20% of the Lower Limit of Quantification (LLOQ).

Expert Troubleshooting (The "Why" and "How")

- Issue: Signal drops over a long sequence.
 - Root Cause: Etravirine is precipitating in the injector lines or "fouling" the source due to phospholipid buildup.
 - Solution: Ensure the needle wash contains Isopropanol (IPA). IPA is excellent for solubilizing lipophilic compounds. Also, use a divert valve to send the first 0.5 min and the

final wash of the gradient to waste, keeping the source clean.

- Issue: IS Response varies between samples.
 - Root Cause: Inconsistent extraction recovery.
 - Solution: This highlights the value of the 13C3 IS. Even if recovery varies, the ratio of Analyte/IS should remain constant. If the variation is extreme (>50%), check the pH of the buffer used in LLE. Etravirine extraction is pH-dependent.

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